

# Spectroscopic Data for (1-Fluorocyclohexyl)methanol Remains Elusive in Public Domain

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (1-Fluorocyclohexyl)methanol

Cat. No.: B053945

[Get Quote](#)

Despite a comprehensive search of available scientific databases and chemical supplier information, detailed experimental spectroscopic data (NMR, IR, MS) for **(1-Fluorocyclohexyl)methanol** could not be located in the public domain. As a result, the generation of an in-depth technical guide with quantitative data tables, experimental protocols, and visualizations is not possible at this time.

While basic information regarding the physical and chemical properties of **(1-Fluorocyclohexyl)methanol** is available, the core requirement of experimental spectroscopic data for a detailed analysis is absent from readily accessible sources. This includes the lack of published  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, which are crucial for the structural elucidation and characterization of the compound.

## Available Information:

While experimental spectra are not available, certain physical and chemical properties have been computed and are available in databases such as PubChem. This information is summarized below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> FO	PubChem
Molecular Weight	132.18 g/mol	PubChem
CAS Number	117169-30-9	ChemicalBook, PubChem

Additionally, predicted mass spectrometry data, specifically the collision cross-section for various adducts, is available through computational databases. However, this does not substitute for experimental mass spectra.

## General Experimental Protocols:

In the absence of specific experimental details for **(1-Fluorocyclohexyl)methanol**, general protocols for obtaining spectroscopic data for a similar small organic molecule would be followed.

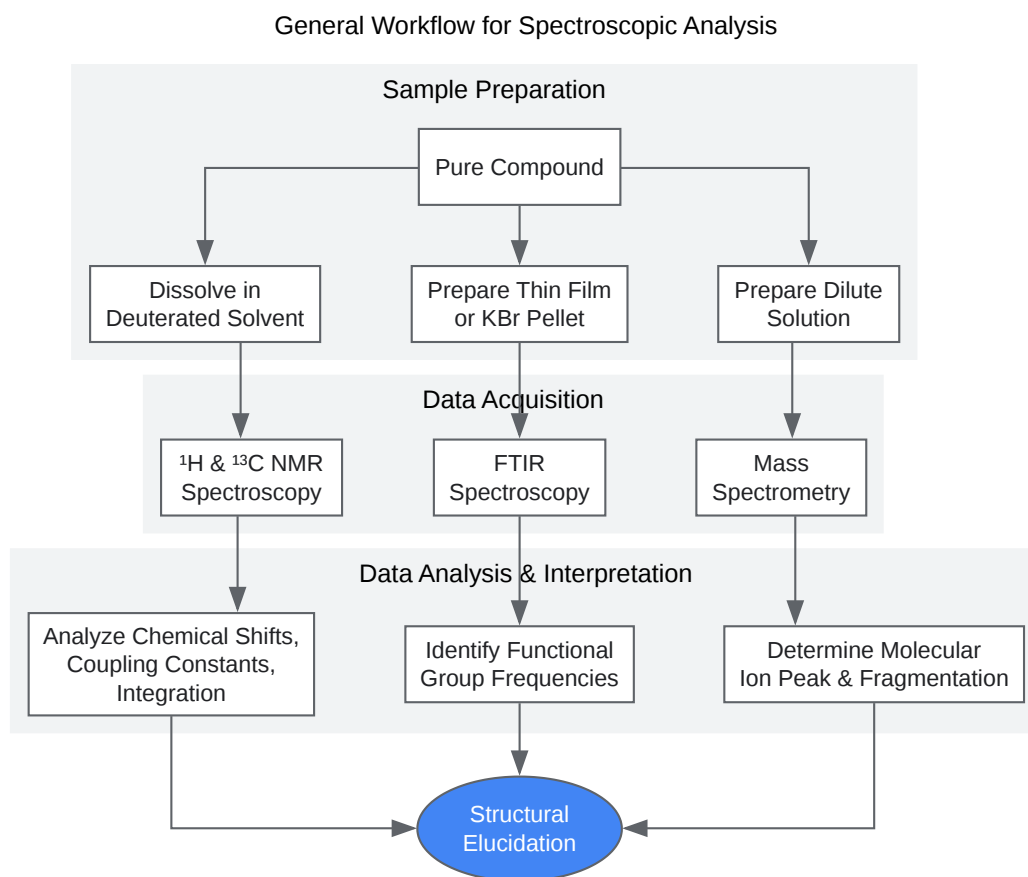
**NMR Spectroscopy (<sup>1</sup>H and <sup>13</sup>C):** A sample of the compound (typically 5-25 mg) would be dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) and placed in an NMR tube. A high-field NMR spectrometer (e.g., 400 MHz or higher) would be used to acquire the spectra. For <sup>1</sup>H NMR, standard parameters would be used, and for <sup>13</sup>C NMR, a proton-decoupled experiment would be performed to obtain singlets for each unique carbon atom.

**Infrared (IR) Spectroscopy:** An IR spectrum could be obtained using an FTIR spectrometer. If the sample is a liquid, a thin film can be placed between two salt plates (e.g., NaCl or KBr). For a solid, a KBr pellet or a Nujol mull would be prepared. The spectrum would be recorded over the standard range of 4000-400 cm<sup>-1</sup>.

**Mass Spectrometry (MS):** A mass spectrum would typically be acquired using a mass spectrometer with an appropriate ionization technique, such as electrospray ionization (ESI) or electron ionization (EI). The sample would be introduced into the instrument, ionized, and the mass-to-charge ratio of the resulting ions would be measured.

## Spectroscopic Analysis Workflow:

The general workflow for the spectroscopic analysis of a compound like **(1-Fluorocyclohexyl)methanol** is outlined below. This logical relationship illustrates the process from sample preparation to final structure elucidation.



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

It is recommended that researchers seeking this specific data consider synthesizing the compound and performing the spectroscopic characterization independently. Without access to primary experimental data, a comprehensive technical guide on the spectroscopy of **(1-Fluorocyclohexyl)methanol** cannot be responsibly compiled.

- To cite this document: BenchChem. [Spectroscopic Data for (1-Fluorocyclohexyl)methanol Remains Elusive in Public Domain]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053945#spectroscopic-data-nmr-ir-ms-of-1-fluorocyclohexyl-methanol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)